

Physicochemical Profiling & Synthetic Utility of Chloromethyl Octyl Carbonate (CMOC)

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Compound of Interest

Compound Name: Chloromethyl octyl carbonate

CAS No.: 920967-14-2

Cat. No.: B8654711

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Executive Summary: The Lipophilic Switch in Prodrug Design

In the landscape of prodrug development, the balance between solubility and permeability is the perennial bottleneck. While short-chain alkyl carbonates (e.g., chloromethyl isopropyl carbonate, CMIC) have been the industry standard for generating "POC" (proxetil) prodrugs like Tenofovir Disoproxil, they often fail to provide sufficient lipophilicity for highly polar pharmacophores targeting the lymphatic system or the blood-brain barrier.

Chloromethyl Octyl Carbonate (CMOC) represents a strategic "lipophilic switch." By substituting the isopropyl moiety with an n-octyl chain, CMOC introduces an octyloxycarbonyloxymethyl promoiety. This modification drastically alters the partition coefficient (LogP) of the parent drug, facilitating membrane permeation and modifying crystal lattice energies to improve oral bioavailability of crystalline-limited actives (e.g., ELQ-300 antimalarials).

This guide provides a rigorous technical analysis of CMOC, detailing its physicochemical properties, validated synthetic protocols, and metabolic activation pathways.

Physicochemical Properties & Molecular Architecture

CMOC acts as a bifunctional reagent: the chloromethyl group serves as the electrophilic handle for conjugation, while the octyl carbonate tail dictates the physicochemical behavior of the resulting prodrug.

Table 1: Core Technical Specifications

Property	Specification	Technical Note
Chemical Name	Chloromethyl octyl carbonate	IUPAC: Chloromethyl octyl carbonate
CAS Number	920967-14-2	Verified Registry Number [1]
Molecular Formula	C ₁₀ H ₁₉ ClO ₃	
Molecular Weight	222.67 g/mol	
Physical State	Colorless to pale yellow liquid	Viscous "oily" consistency
Boiling Point	>200°C (est. at 760 mmHg)	High-boiling; purify via vacuum distillation or column chromatography.
Density	~1.02 g/cm ³ (predicted)	Lower than CMIC (1.15 g/cm ³) due to alkyl chain length.
Solubility	DCM, Chloroform, EtOAc, THF	Immiscible in water; hydrolyzes slowly in aqueous media.
Stability	Moisture Sensitive	Store under Argon/Nitrogen at 2–8°C.
Reactivity Profile	Electrophilic Alkylator	Requires activation (e.g., Finkelstein reaction) for efficient coupling.

Synthetic Framework & Experimental Protocols

As a Senior Application Scientist, I emphasize that the direct reaction of CMOC with carboxylic acids is kinetically sluggish. The protocol below incorporates a Finkelstein modification (using

TBAI/NaI) to generate the more reactive iodomethyl species in situ, a critical step often omitted in basic literature.

Protocol A: Synthesis of **Chloromethyl Octyl Carbonate** (CMOC)

Objective: Preparation of high-purity CMOC from 1-octanol.

Reagents:

- 1-Octanol (1.0 eq)
- Chloromethyl chloroformate (1.2 eq)
- Pyridine (1.2 eq)[1]
- Dichloromethane (DCM), anhydrous[2]

Methodology:

- Setup: Flame-dry a 250 mL round-bottom flask and purge with Nitrogen. Add 1-Octanol (e.g., 10 mmol) and anhydrous DCM (50 mL).
- Cooling: Cool the solution to 0°C using an ice/water bath.
- Addition: Add Pyridine dropwise over 10 minutes.
- Acylation: Add Chloromethyl chloroformate dropwise via a syringe pump or addition funnel over 20 minutes. Caution: Exothermic.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 9:1).
- Workup: Quench with water. Wash organic layer with 1M HCl (to remove pyridine), sat. NaHCO₃, and brine.[1][2][3] Dry over Na₂SO₄. [1][2][3]
- Purification: Concentrate under reduced pressure. Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexane) to yield CMOC as a clear oil.

Protocol B: Prodrug Conjugation (The "Finkelstein" Coupling)

Objective: Conjugation of CMOC to a model drug (R-COOH) to form the octyloxycarbonyloxymethyl ester.

Reagents:

- Drug-COOH (1.0 eq)
- CMOC (1.5 eq)[3][4]
- Cesium Carbonate (Cs_2CO_3) or K_2CO_3 (2.0 eq)
- Tetrabutylammonium Iodide (TBAI) (0.5 eq) - Catalyst
- DMF or NMP (anhydrous)

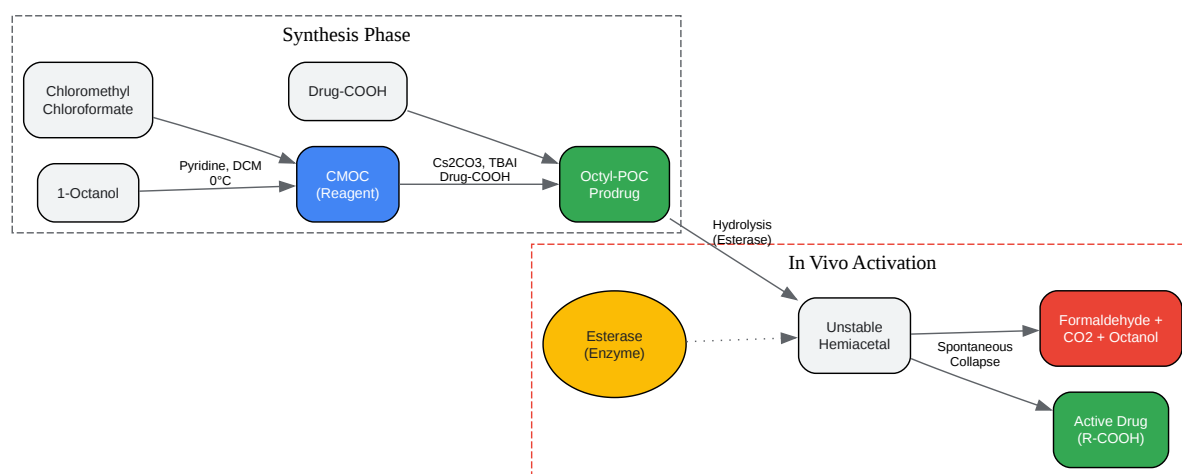
Methodology:

- Activation: Dissolve Drug-COOH in anhydrous DMF. Add Cs_2CO_3 and stir at RT for 30 mins to form the carboxylate salt.
- Catalysis: Add TBAI. Note: TBAI converts the chloromethyl moiety of CMOC to the highly reactive iodomethyl species in situ.
- Coupling: Add CMOC dropwise.
- Heating: Heat the mixture to 50–60°C for 4–16 hours.
- Validation: Monitor consumption of the starting material by HPLC/LC-MS.
- Isolation: Dilute with EtOAc, wash extensively with water/brine (to remove DMF). Purify via chromatography.[1][2][4][5]

Mechanistic Visualization

Understanding the lifecycle of the CMOC moiety—from synthesis to metabolic activation—is crucial for predicting safety and efficacy.

Figure 1: Synthesis & Metabolic Activation Pathway



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Caption: Synthesis of the Octyl-POC prodrug via Finkelstein coupling and its subsequent enzymatic activation releasing the parent drug, CO₂, formaldehyde, and octanol.

Critical Application Notes

The "Octyl" Advantage

Why choose CMOC over the standard ethyl or isopropyl variants?

- **Lipophilicity (LogP):** The C8 chain adds significant hydrophobicity, essential for drugs that need to partition into the lipid-rich lymphatic system (bypassing first-pass metabolism) or cross the Blood-Brain Barrier (BBB).
- **Crystallinity Modulation:** As seen in the development of ELQ-300 prodrugs, the flexible octyl chain disrupts strong crystal lattice networks, lowering melting points and enhancing dissolution rates in intestinal fluids [2].

Safety & Toxicity

- **Reagent Handling:** CMOC is a potent alkylating agent. It is corrosive and a suspected carcinogen (structural alert: alpha-halo ether derivative). All handling must occur in a fume hood with double-gloving.
- **Metabolic Byproducts:** The release of formaldehyde upon hydrolysis is a known concern for all POC-type prodrugs. However, the kinetics of octyl carbonate hydrolysis are generally slower than shorter chains, potentially mitigating "formaldehyde spikes" in local tissues.

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